

# Molecular weight and formula of Ethyl 2-methyl-3-oxopentanoate

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## Compound of Interest

Compound Name: Ethyl 2-methyl-3-oxopentanoate

Cat. No.: B1604888

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## An In-Depth Technical Guide to Ethyl 2-methyl-3-oxopentanoate

This technical guide provides a comprehensive overview of **Ethyl 2-methyl-3-oxopentanoate**, a versatile keto ester with significant applications in organic synthesis, biochemical research, and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications.

## Chemical and Physical Properties

**Ethyl 2-methyl-3-oxopentanoate** is an organic compound characterized by the presence of both a ketone and an ester functional group.<sup>[1]</sup> Its chemical structure and properties make it a valuable intermediate in various chemical reactions.

Below is a summary of its key quantitative data:

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	158.19 g/mol	[3][5]
CAS Number	759-66-0	[2]
Appearance	Colorless to light yellow liquid	[6]
Boiling Point	106 °C (at 15 Torr)	[4][6]
Density	0.979±0.06 g/cm <sup>3</sup> (Predicted)	[4][6]
IUPAC Name	ethyl 2-methyl-3-oxopentanoate	[2]
SMILES	<chem>O=C(OCC)C(C)C(CC)=O</chem>	[2]

## Synthesis and Experimental Protocols

The synthesis of **Ethyl 2-methyl-3-oxopentanoate** and its derivatives can be achieved through various organic reactions. A representative protocol for the synthesis of a related compound, ethyl 2-oximino-4-methyl-3-oxopentanoate, is detailed below, which illustrates the chemical transformations involving the core structure.

Experimental Protocol: Synthesis of Ethyl 2-oximino-4-methyl-3-oxopentanoate[7]

- Materials:
  - Ethyl isobutyrylacetate (100.3 g)
  - Sodium nitrite (43.8 g)
  - Acetic acid (80 ml)
  - Water (92 ml for nitrite solution, 100 ml for extraction)
  - Ether
  - Saturated sodium bicarbonate solution

- Calcium sulfate ( $\text{CaSO}_4$ ) for drying
- Procedure:
  - A solution of sodium nitrite (43.8 g) in water (92 ml) is added dropwise, with stirring, to a solution of ethyl isobutyrylacetate (100.3 g) in acetic acid (80 ml) at  $0^\circ\text{C}$ .
  - After the addition is complete, the mixture is stirred at  $0^\circ\text{C}$  for 30 minutes.
  - The reaction is then allowed to warm to room temperature and stirred for an additional 3 hours.
  - Water (100 ml) is added to the mixture, and it is subsequently extracted with ether.
  - The ether extracts are washed sequentially with water, saturated sodium bicarbonate solution, and again with water.
  - The organic layer is dried over calcium sulfate ( $\text{CaSO}_4$ ).
  - The solvent is evaporated to yield crude ethyl 2-oximino-4-methyl-3-oxopentanoate (112 g) as an oil.

This protocol provides a foundational methodology that can be adapted for the synthesis of other derivatives of pentanoate esters.

## Applications in Research and Development

**Ethyl 2-methyl-3-oxopentanoate** is a valuable building block in several areas of chemical and pharmaceutical research.

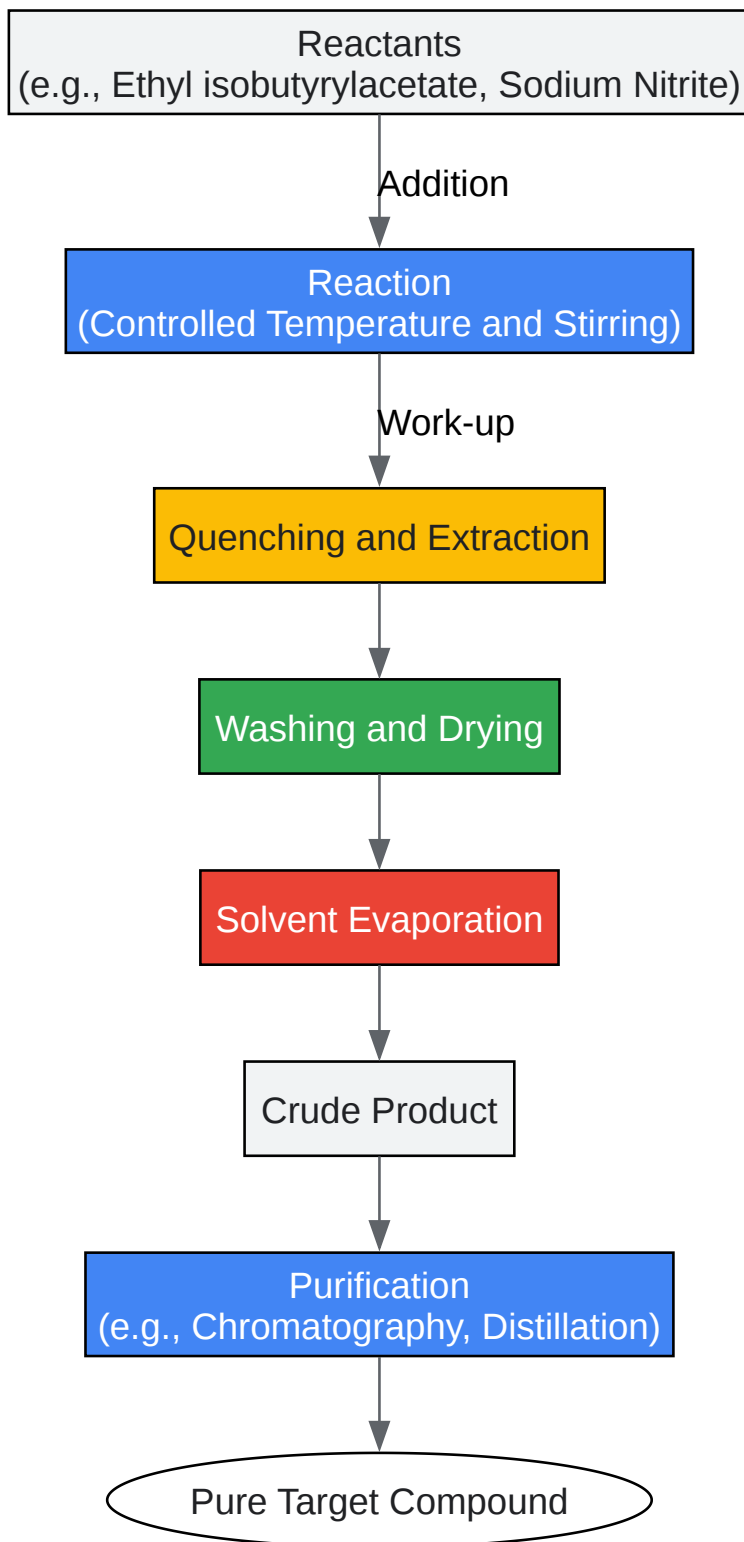
- Organic Synthesis: It serves as a versatile precursor for the synthesis of more complex organic molecules due to the reactivity of its ketone and ester functional groups.<sup>[1]</sup>
- Biochemical Research: This compound is utilized in studies of enzyme-catalyzed reactions and metabolic pathways, particularly those related to the metabolism of amino acids.<sup>[1]</sup> It can act as a substrate for enzymes, facilitating research into their function and kinetics.

- **Pharmaceutical Development:** **Ethyl 2-methyl-3-oxopentanoate** and its derivatives are investigated for their potential roles in drug formulation and as intermediates in the synthesis of active pharmaceutical ingredients (APIs).[1] For instance, the related compound, Ethyl 2-fluoro-3-oxopentanoate, is a key intermediate in the synthesis of the antifungal agent Voriconazole.[8][9]
- **Flavoring Agents:** Due to its characteristic aroma, it is also used in the food industry as a flavoring agent.[1]

## Logical Workflow in Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of a target compound using a precursor like **Ethyl 2-methyl-3-oxopentanoate**.

## Generalized Synthetic Workflow

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Caption: A diagram illustrating the general steps in a chemical synthesis and purification process.

This workflow highlights the key stages from the initial reaction to the isolation of the final pure product, which is a common sequence in organic synthesis involving intermediates like **Ethyl 2-methyl-3-oxopentanoate**.

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## References

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